An In-Depth Technical Guide to N-Desmethylthiamethoxam (CGA 330050)

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Compound of Interest

Compound Name:	*N-Desmethylthiamethoxam, analytical standard*
Cat. No.:	*B12053051*

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This guide provides a comprehensive technical overview of N-Desmethylthiamethoxam, a principal metabolite of the neonicotinoid insecticide thiamethoxam. Intended for researchers, scientists, and professionals in drug development and environmental science, this document synthesizes current knowledge on its chemical properties, metabolic pathways, analytical methodologies, and toxicological significance.

Introduction: The Significance of a Metabolite

N-Desmethylthiamethoxam, also known by its synonym CGA 330050, is a key metabolite of the widely used second-generation neonicotinoid insecticide, thiamethoxam.[1][2] As the parent compound, thiamethoxam, undergoes metabolic transformation in various organisms and environmental matrices, N-Desmethylthiamethoxam is formed.[1] Understanding the properties and behavior of this metabolite is crucial for a complete assessment of the environmental fate and toxicological profile of thiamethoxam-based pesticides. This guide delves into the core scientific principles and practical applications related to N-Desmethylthiamethoxam, providing a foundational resource for the scientific community.

Physicochemical Properties and Identification

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A thorough understanding of the physicochemical properties of N-Desmethylthiamethoxam is fundamental for developing analytical methods and predicting its environmental behavior.

Table 1: Physicochemical Properties of N-Desmethylthiamethoxam

Property	Value	Source
CAS Number	171103-04-1	[1]
Molecular Formula	C7H8ClN5O3S	[1]
Molecular Weight	277.69 g/mol	[1]
IUPAC Name	N-[3-[(2-chloro-1,3-thiazol-5-yl)methyl]-1,3,5-oxadiazinan-4-ylidene]nitramide	[1]
Appearance	Off-white powder	[3]
Solubility	Soluble in organic solvents such as methanol. Water solubility can vary based on environmental conditions.	[1][3]
Storage	Recommended storage at 2-8°C for short-term and -20°C for long-term stability.[3] Protect from light and moisture.[3]	

Metabolic Formation and Environmental Fate

N-Desmethylthiamethoxam is primarily formed through the N-demethylation of its parent compound, thiamethoxam.[4] This metabolic process can occur in various organisms, including insects, mammals, and microorganisms, as well as in plants.[1][4]

Metabolic Pathways

The metabolism of thiamethoxam is complex and can follow several routes. The primary pathways include:

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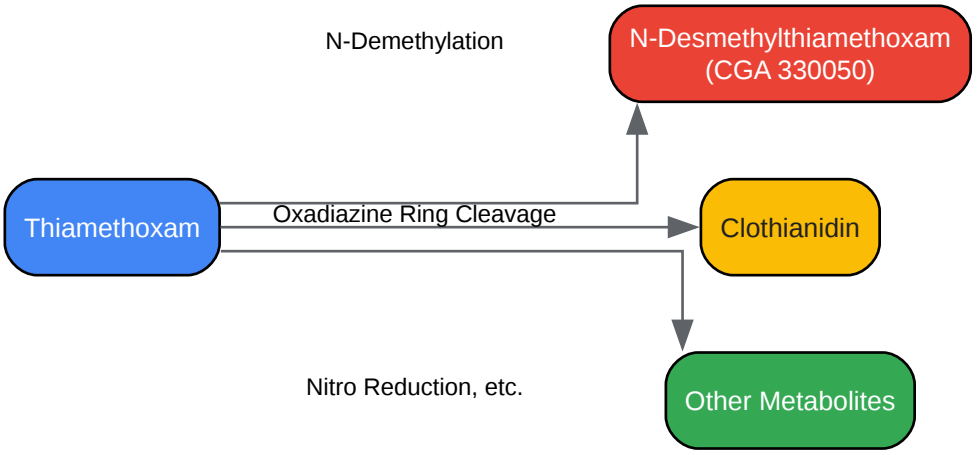
- N-Demethylation: The removal of a methyl group from the thiamethoxam molecule to form N-Desmethylthiamethoxam.[4]
- Oxadiazine Ring Cleavage: This leads to the formation of another significant metabolite, clothianidin.[4][5]
- Nitro Reduction: The nitro group can be reduced, leading to further metabolites.[4]

It is important to note that the extent to which N-desmethylthiamethoxam is produced can vary significantly between species. For instance, some studies have shown that it is not a major metabolite in certain lepidopteran larvae or cotton plants, where the conversion to clothianidin is more predominant.[4][6] Conversely, in mice, N-desmethylthiamethoxam is a more significant metabolite compared to rats.[7]



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Caption: Metabolic pathways of Thiamethoxam.

Environmental Fate

The presence and persistence of N-Desmethylthiamethoxam in the environment are critical considerations. Due to the systemic nature of thiamethoxam, both the parent compound and its metabolites can be found in soil, water, and plant tissues.[1] The physicochemical properties of N-Desmethylthiamethoxam, such as its water solubility, influence its mobility in the environment. For example, neonicotinoids and their metabolites have been detected in

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subsurface tile drains following application to agricultural fields, indicating their potential for leaching.[8]

Mechanism of Action and Toxicological Profile

Mechanism of Action

As a metabolite of a neonicotinoid insecticide, N-Desmethylthiamethoxam shares a similar mechanism of action with its parent compound. It acts as an agonist at the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects.[1][3] This interaction leads to the overstimulation of the nervous system, resulting in paralysis and eventual death of the target insect.[1] While it retains this insecticidal activity, some studies suggest that N-Desmethylthiamethoxam is less potent than thiamethoxam itself.[3] However, its activity has been reported to be nearly as high as another prominent neonicotinoid, imidacloprid.[4][6]

Toxicological Significance

The toxicology of N-Desmethylthiamethoxam is a subject of ongoing research, particularly concerning its effects on non-target organisms and its potential relevance to human health.

- Mammalian Toxicity: Studies in mice have indicated that thiamethoxam can cause an increased incidence of liver tumors.[9] This hepatotoxicity is thought to be linked to its metabolism, with N-Desmethylthiamethoxam playing a potential role.[10] One hypothesis suggests that the formation of formaldehyde and N-methylol intermediates during the metabolism of thiamethoxam and N-desmethyl-thiamethoxam could contribute to these toxic effects.[10]

- Relevance to Human Health: Neonicotinoids and their metabolites have been detected in human biological samples, including urine and cerebrospinal fluid, raising concerns about potential human exposure and health effects.[11][12][13]

Analytical Methodologies

The accurate detection and quantification of N-Desmethylthiamethoxam in various matrices are essential for research and regulatory monitoring. Due to its presence at low concentrations, highly sensitive analytical techniques are required.

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Sample Preparation

A crucial first step in the analysis of N-Desmethylthiamethoxam is the extraction and cleanup of the sample to remove interfering substances.

- QuEChERS Method: The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method is a widely used sample preparation technique for pesticide residue analysis in food and environmental samples.[9][14] It involves an extraction step with acetonitrile followed by a cleanup step using primary secondary amine (PSA) and graphitized carbon black (GCB).[9]
- Solid Phase Extraction (SPE): SPE is another common technique for sample pre-concentration and cleanup, particularly for liquid samples like water.[12][15]

Instrumental Analysis

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for the analysis of neonicotinoids and their metabolites.[9][15] This technique offers high sensitivity and selectivity, allowing for the detection and quantification of N-Desmethylthiamethoxam at very low levels.

Protocol: Quantification of N-Desmethylthiamethoxam in Water Samples using LC-MS/MS

- Sample Collection and Preservation: Collect water samples in clean glass bottles. If not analyzed immediately, store at 4°C.
- Sample Preparation (SPE):
  - Acidify the water sample (e.g., 100 mL) with formic acid to a final concentration of 0.1%.
  - Condition an SPE cartridge (e.g., Oasis HLB) with methanol followed by acidified water.
  - Load the water sample onto the SPE cartridge.
  - Wash the cartridge with a low percentage of organic solvent in water to remove interferences.
  - Elute the analytes with an appropriate organic solvent (e.g., acetonitrile or methanol).

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- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a small volume of the initial mobile phase.

- LC-MS/MS Analysis:
  - Chromatographic Separation: Use a C18 reversed-phase column with a gradient elution program. A typical mobile phase consists of water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).
  - Mass Spectrometric Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor specific precursor-to-product ion transitions for N-Desmethylthiamethoxam for accurate quantification (Multiple Reaction Monitoring - MRM).
- Quantification: Prepare a calibration curve using analytical standards of N-Desmethylthiamethoxam of known concentrations. Quantify the analyte in the samples by comparing its peak area to the calibration curve.

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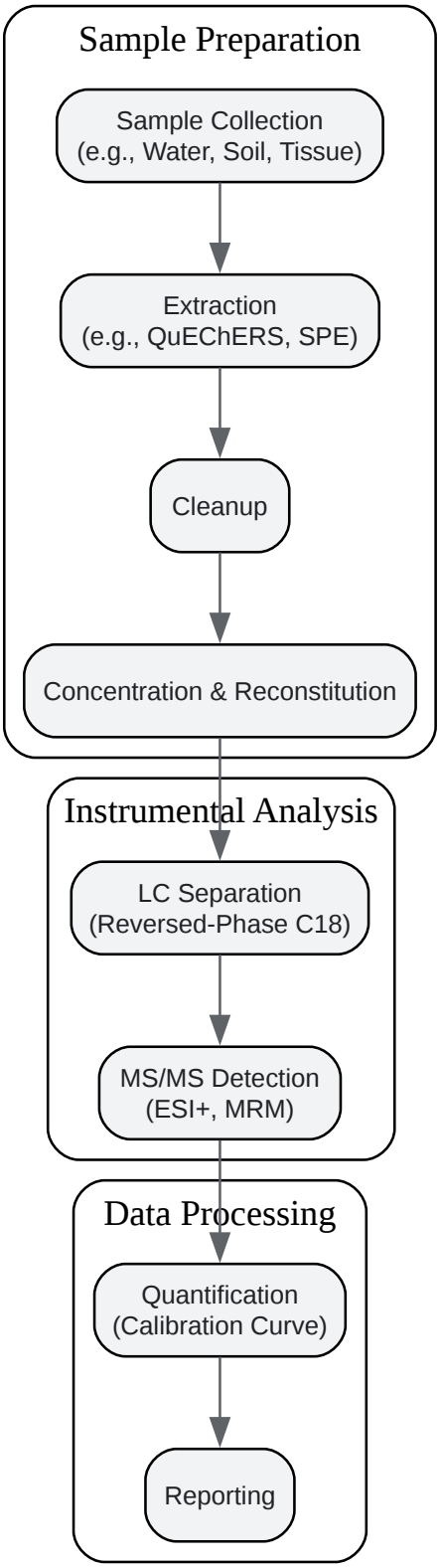

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Caption: General analytical workflow for N-Desmethylthiamethoxam.

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Synthesis and Reference Standards

The availability of high-purity analytical standards is a prerequisite for accurate quantification. N-Desmethylthiamethoxam can be synthesized for use as a reference material.[1] The synthesis typically involves the demethylation of thiamethoxam using specific reagents under controlled conditions, followed by purification using techniques like chromatography.[1] Analytical standards are commercially available from various suppliers and are essential for calibrating instruments in pesticide residue analysis.[1][16]

Conclusion and Future Perspectives

N-Desmethylthiamethoxam (CGA 330050) is a metabolite of significant interest in the fields of environmental science, toxicology, and analytical chemistry. Its formation, fate, and biological activity are integral to a comprehensive understanding of the impact of thiamethoxam-based insecticides. Future research should continue to focus on elucidating the species-specific metabolic pathways, long-term toxicological effects of low-level exposure, and the development of even more sensitive and rapid analytical methods for its detection in complex matrices. A deeper understanding of this metabolite will contribute to more accurate risk assessments and informed regulatory decisions.

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